

# An In-depth Technical Guide to 2-Hydroxyethyl Benzoate

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## Compound of Interest

Compound Name: *2-Hydroxyethyl benzoate*

Cat. No.: *B041798*

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **2-hydroxyethyl benzoate** (CAS No. 94-33-7), an organic compound with applications in the cosmetic, pharmaceutical, and fragrance industries. This document details its chemical structure, physicochemical properties, and spectroscopic data. Furthermore, it outlines a standard experimental protocol for its synthesis via esterification and subsequent purification, offering valuable information for laboratory-scale preparation. The guide is intended to be a key resource for professionals in research and development.

## Chemical Structure and Identification

**2-Hydroxyethyl benzoate**, also known as ethylene glycol monobenzoate, is an ester of benzoic acid and ethylene glycol. Its structure consists of a benzene ring attached to an ester group, which is further linked to a 2-hydroxyethyl group.

Structural Formula:

Caption: Synthesis and Purification Workflow for **2-Hydroxyethyl Benzoate**.

## Safety Information

**2-Hydroxyethyl benzoate** may cause skin and eye irritation. It is important to handle the chemical with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated area. Avoid inhalation of vapors. In case of accidental ingestion or excessive inhalation, seek immediate medical attention.

## Applications in Drug Development

**2-Hydroxyethyl benzoate** serves as a versatile intermediate in organic synthesis. Its ester and hydroxyl functionalities allow for a range of chemical modifications, making it a useful building block for more complex molecules in drug discovery and development. It is also used in formulation studies as a solvent or skin-conditioning agent. [1] Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for rigorous, validated experimental work. All procedures should be carried out with appropriate safety precautions.

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## References

- 1. researchgate.net [researchgate.net]
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